

Application Notes and Protocols: Preparation of Cholesteryl Linoleate-d11 Stock Solution

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Introduction

Cholesteryl Linoleate-d11 is a deuterated analog of cholesteryl linoleate, a major component of low-density lipoproteins (LDL) and atherosclerotic lesions. Its deuteration makes it an ideal internal standard for quantitative analysis of its non-deuterated counterpart in various biological samples using mass spectrometry (MS) techniques, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[1][2] Accurate preparation of a stock solution is the first critical step to ensure the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation of a stock solution of Cholesteryl Linoleate-d11 from a solid form.

Physicochemical Properties and Data

A summary of the key quantitative data for **Cholesteryl Linoleate-d11** is presented in the table below for easy reference.



Property	Value	Reference
Molecular Formula	C45H65D11O2	[1][2]
Molecular Weight	660.15 g/mol	[1]
CAS Number (unlabeled)	604-33-1	[3][4][5][6]
Physical Form	Waxy Crystal/Solid	[7]
Recommended Storage	-20°C	[3][7][8]
Solubility (Methyl Acetate)	1 mg/mL	[2]
Solubility (Chloroform)	~10 mg/mL (for non-deuterated form)	[7]

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol details the steps for preparing a 1 mg/mL stock solution of **Cholesteryl Linoleate-d11**. The choice of solvent may vary depending on the downstream application; methyl acetate and chloroform are common choices.

Materials:

- Cholesteryl Linoleate-d11 (solid form)
- High-purity organic solvent (e.g., methyl acetate, chloroform, HPLC-grade or equivalent)
- Inert gas (e.g., argon or nitrogen)
- Analytical balance
- · Glass vial with a Teflon-lined cap
- Volumetric flask (Class A)
- Glass syringe or pipette



- Vortex mixer
- Sonicator (optional)

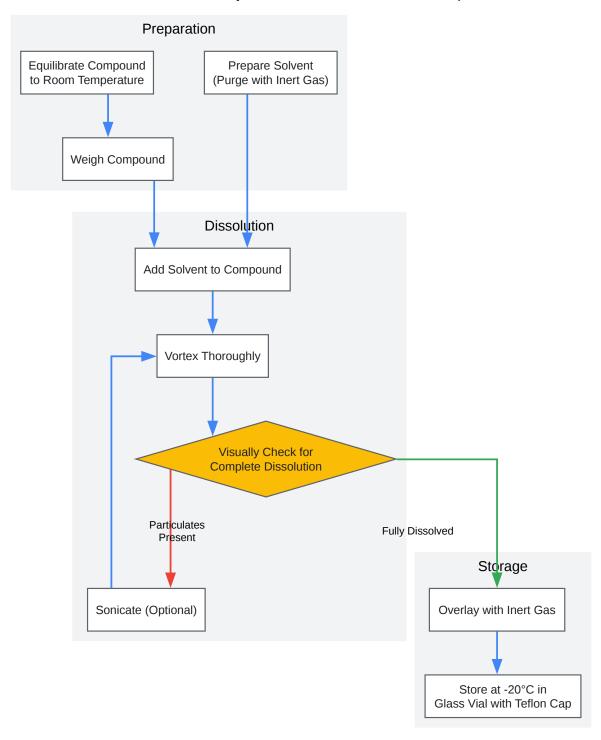
Procedure:

- Equilibration of the Compound: Before opening, allow the vial containing Cholesteryl
 Linoleate-d11 to warm to room temperature. This prevents condensation of atmospheric
 moisture onto the compound, which could lead to degradation.
- Weighing the Compound: Tare a clean, dry glass vial on an analytical balance. Carefully
 weigh the desired amount of Cholesteryl Linoleate-d11 into the vial. For example, to
 prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of the compound.
- Solvent Preparation: Purge the chosen solvent with an inert gas (argon or nitrogen) for 5-10 minutes. This helps to remove dissolved oxygen, which can promote oxidation of the unsaturated linoleate chain.
- Dissolution:
 - Using a glass syringe or pipette, add the calculated volume of the purged solvent to the vial containing the Cholesteryl Linoleate-d11.
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution to ensure complete dissolution. If particulates are still visible, gentle sonication in a water bath for 5-10 minutes can aid in dissolution.
- Storage of the Stock Solution:
 - If the stock solution is not for immediate use, it is recommended to overlay the solution with an inert gas before tightly sealing the vial.
 - Store the stock solution at -20°C in a glass vial with a Teflon-lined cap to prevent solvent evaporation and contamination from plasticizers.[8]
 - For long-term storage, it is advisable to prepare single-use aliquots to avoid repeated freeze-thaw cycles.



Experimental Workflow Diagram





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Caption: Workflow for preparing a stock solution of **Cholesteryl Linoleate-d11**.

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